

Application of Poly(methylhydrosiloxane) (PMHS) in Microfluidics: Application Notes and Protocols

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Compound of Interest

Compound Name: *Poly(methylhydrosiloxane)*

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Introduction

Poly(methylhydrosiloxane) (PMHS) is emerging as a versatile polymer for the fabrication of microfluidic devices, offering unique advantages over the commonly used polydimethylsiloxane (PDMS). Its key feature is the presence of reactive silicon-hydride (Si-H) groups along its backbone, which allows for straightforward surface modification through hydrosilation. This enables the tuning of surface properties for a wide range of applications, from enhancing biocompatibility to creating specific functionalities for separation and analysis. Furthermore, PMHS exhibits excellent UV transparency, making it suitable for on-chip UV-based detection methods.[\[1\]](#)[\[2\]](#)

This document provides detailed application notes and experimental protocols for the use of PMHS in microfluidics, covering device fabrication, surface modification, and key material properties.

Key Properties of PMHS for Microfluidics

A summary of the key quantitative properties of cured PMHS is presented in the table below, with a comparison to PDMS where available.

Property	Poly(methylhydrosiloxane) (PMHS)	Polydimethylsiloxane (PDMS) (for comparison)
Refractive Index (n ₂₀ /D)	1.382 - 1.398[3]	~1.43
Density (g/mL at 25 °C)	~1.006[4]	~0.97
UV Transmittance	> 40% at 220 nm[1][2]	Significantly lower below 300 nm
Curing Time	48-72 hours at 110 °C (without catalyst)[1][2]	2.5 hours at 80°C or 10 minutes at 150°C
Young's Modulus	Data not readily available	1.32 – 2.97 MPa
Gas Permeability	Data not readily available	High gas permeability
Chemical Resistance	Good thermal and chemical resistance[5]	Swells in nonpolar organic solvents
Contact Angle (native)	Hydrophobic	Hydrophobic (~110°)

Applications in Microfluidics

The unique properties of PMHS make it suitable for a variety of microfluidic applications:

- Surface-Modified Microchannels: The ability to easily functionalize the surface of PMHS channels via hydrosilation is its most significant advantage. This allows for the creation of channels with tailored wettability, charge, and biocompatibility for applications such as:
 - Electrophoretic separations: Modifying the surface with charged moieties can control electroosmotic flow.[1]
 - Immunoassays: Covalent immobilization of antibodies or antigens to the channel surface.
 - Cell culture: Creating biocompatible and cell-adherent surfaces.
- UV-Transparent Devices: Its high UV transparency makes PMHS an ideal material for microfluidic devices that require on-chip UV detection, such as those used for protein and nucleic acid analysis.[1][2]

- **Sacrificial Layers:** While less common, PMHS's properties could potentially be utilized in sacrificial layer techniques for creating complex, multi-layered microfluidic structures.

Experimental Protocols

Protocol 1: Fabrication of PMHS Microfluidic Devices using Soft Lithography

This protocol describes the fabrication of a single-layer PMHS microfluidic device using a standard soft lithography process.

Materials:

- PMHS resin (e.g., Gelest, Inc., HMS-993)
- SU-8 master mold with desired microchannel features
- Petri dish or aluminum foil dish
- Vacuum desiccator
- Oven
- Plasma cleaner
- Glass microscope slides
- Isopropanol
- Deionized (DI) water
- Nitrogen gas source

Procedure:

- **Master Mold Preparation:**
 - Fabricate a master mold with the desired microchannel design using standard SU-8 photolithography on a silicon wafer.

- Silanize the master mold with a fluorinated silane (e.g., trichloro(1H,1H,2H,2H-perfluoroctyl)silane) in a vacuum desiccator for at least 1 hour to facilitate the release of the cured PMHS.
- PMHS Preparation and Casting:
 - Pour the PMHS liquid resin directly onto the silanized master mold placed in a petri dish or a custom-made aluminum foil dish.
 - Degas the PMHS resin in a vacuum desiccator for 30-60 minutes to remove any dissolved air bubbles.
- Curing:
 - Place the mold with the PMHS resin in an oven.
 - Cure the PMHS at 110 °C for 48-72 hours.[1][2] The exact curing time may vary depending on the volume of PMHS and the geometry of the mold.
- Demolding and Port Creation:
 - After curing, carefully peel the solidified PMHS slab from the master mold.
 - Use a biopsy punch or a sharpened needle to create inlet and outlet ports through the PMHS slab at the ends of the microchannels.
- Plasma Bonding:
 - Thoroughly clean the patterned side of the PMHS slab and a glass microscope slide with isopropanol, followed by rinsing with DI water and drying with a stream of nitrogen gas.
 - Place the PMHS slab (patterned side up) and the clean glass slide in a plasma cleaner.
 - Expose the surfaces to oxygen plasma for 30-60 seconds at a pressure of 200-500 mTorr and a power of 30-100 W.
 - Immediately after plasma treatment, bring the activated surfaces of the PMHS slab and the glass slide into conformal contact.

- Place the bonded device in an oven at 65-80 °C for at least 30 minutes to strengthen the bond.

Protocol 2: Surface Modification of PMHS Microchannels via Hydrosilation

This protocol provides a general procedure for modifying the surface of PMHS microchannels with an alkene using a platinum catalyst. This reaction attaches the alkyl chain to the silicon atoms on the channel surface, altering its properties.

Materials:

- Fabricated PMHS microfluidic device
- Alkene solution (e.g., 1-octadecene in a compatible solvent like toluene)
- Platinum catalyst (e.g., Karstedt's catalyst, platinum(0)-1,3-divinyl-1,1,3,3-tetramethyldisiloxane complex)
- Anhydrous solvent (e.g., toluene)
- Syringe pump
- Inert gas (e.g., nitrogen or argon)

Procedure:

- Device Preparation:
 - Ensure the PMHS microfluidic device is clean and dry.
 - Flush the microchannels with the anhydrous solvent to be used for the reaction to remove any contaminants.
- Reaction Mixture Preparation:
 - In an inert atmosphere (e.g., a glovebox), prepare a solution of the desired alkene in the anhydrous solvent. The concentration will depend on the specific alkene and desired

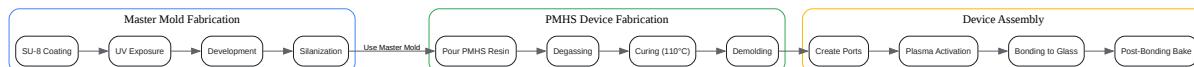
surface coverage.

- Add a catalytic amount of the platinum catalyst to the alkene solution. A typical catalyst loading is in the ppm range.
- **Hydrosilation Reaction:**
 - Using a syringe pump, flow the reaction mixture through the microchannels of the PMHS device at a low, controlled flow rate.
 - The reaction can be carried out at room temperature or with gentle heating, depending on the reactivity of the alkene and catalyst. The reaction time can range from minutes to hours.
 - Continuously flow the solution or stop the flow and allow the reaction to proceed for the desired time.
- **Washing and Drying:**
 - After the reaction is complete, flush the microchannels with fresh anhydrous solvent to remove any unreacted reagents and the catalyst.
 - Continue flushing with a more volatile solvent (e.g., dichloromethane or pentane) to facilitate drying.
 - Dry the device under a stream of inert gas.
- **Characterization (Optional):**
 - The success of the surface modification can be verified by measuring the contact angle of water on the modified surface. A successful hydrophobic modification will result in an increased contact angle.
 - Surface-sensitive analytical techniques such as X-ray Photoelectron Spectroscopy (XPS) or Attenuated Total Reflectance-Fourier Transform Infrared (ATR-FTIR) spectroscopy can also be used to confirm the presence of the new functional groups.

Visualizations

Fabrication Workflow

The following diagram illustrates the major steps involved in the fabrication of a PMHS microfluidic device using soft lithography.

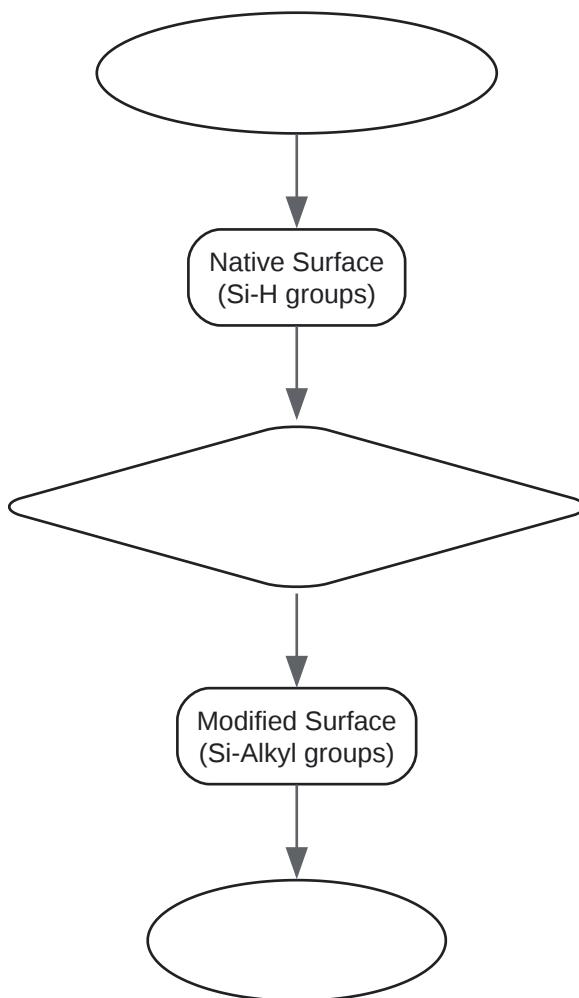


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Workflow for PMHS microfluidic device fabrication.

Surface Modification Logic

This diagram illustrates the logical flow of modifying the surface of a PMHS microchannel.



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Logical flow of PMHS surface functionalization.

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